

5-Methyl-3-hexen-2-one chemical properties and structure

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Compound of Interest

Compound Name: 5-Methyl-3-hexen-2-one

Cat. No.: B1593448

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An In-depth Technical Guide to 5-Methyl-3-hexen-2-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **5-Methyl-3-hexen-2-one**. The information is intended for researchers, scientists, and professionals in drug development and other scientific fields who require detailed technical information on this compound.

Chemical and Physical Properties

5-Methyl-3-hexen-2-one is a colorless liquid known for its pungent, metallic odor.^[1] It is primarily used as a flavoring agent in the food industry.^{[1][2]} The compound is classified as an enone, containing both a ketone functional group and a carbon-carbon double bond.^[3]

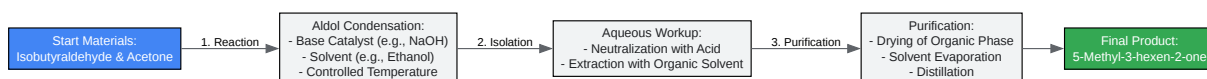
The key physicochemical properties of **5-Methyl-3-hexen-2-one** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₇ H ₁₂ O	[1][4][5]
Molecular Weight	112.17 g/mol	[1][4][6]
IUPAC Name	(E)-5-methylhex-3-en-2-one	[1][7]
CAS Number	5166-53-0	[1][5]
Appearance	Colorless liquid	[1][2]
Density	0.838 - 0.85 g/mL at 25 °C	[1][6][8]
Refractive Index	1.437 - 1.441 at 20 °C	[1][6]
Flash Point	48 °C (118.4 °F) - closed cup	[6]
Solubility	Insoluble in water; miscible in ethanol	[1][9]

Chemical Structure

The structure of **5-Methyl-3-hexen-2-one** is characterized by a six-carbon chain with a ketone at the 2-position, a double bond between carbons 3 and 4, and a methyl group at the 5-position. The most common isomer is the (E)-isomer, also known as the trans-isomer, where the larger substituent groups on the double bond are on opposite sides.

- SMILES:CC(C)/C=C/C(=O)C[1]
- InChI:InChI=1S/C7H12O/c1-6(2)4-5-7(3)8/h4-6H,1-3H3/b5-4+[1][6]
- InChIKey:IYMKNYVCXUEFJE-SNAWJCMRSA-N[1][6]



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Phone: (601) 213-4426

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